

Determining Flutianil's Residual and Translaminar Activity: Application Notes and Protocols

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Compound of Interest				
Compound Name:	Flutianil			
Cat. No.:	B1673491	Get Quote		

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the experimental determination of **Flutianil**'s residual and translaminar activity, primarily focusing on its efficacy against powdery mildew. The information is compiled from published research to assist in the design and execution of related studies.

Core Concepts: Residual and Translaminar Activity

Residual activity refers to the ability of a pesticide to remain effective on a plant surface for a period of time after application, providing prolonged protection against pathogens. This is crucial for long-term disease control in agricultural settings.

Translaminar activity describes the movement of a pesticide from the treated leaf surface (adaxial or upper side) to the untreated surface (abaxial or lower side). This property is vital for controlling pathogens that reside on the underside of leaves, which are often difficult to reach with direct spray applications.

Quantitative Data Summary

The following tables summarize the quantitative data on **Flutianil**'s residual and translaminar activity against Podosphaera xanthii, the causal agent of powdery mildew on cucumber.



Table 1: Residual Activity of Flutianil against P. xanthii on Cucumber

Concentration (mg/L)	Days After Treatment	Control Value (%)
10	14	100

Data sourced from Kimura et al., 2020.[1]

Table 2: Translaminar Activity of Flutianil against P. xanthii on Cucumber

Application Surface	Inoculation Surface	Concentration (mg/L)	Control Value (%)
Adaxial (Upper)	Abaxial (Lower)	1	>90
Abaxial (Lower)	Adaxial (Upper)	1	>90

Data sourced from Kimura et al., 2020.[1]

Experimental Protocols

Detailed methodologies for assessing the residual and translaminar activity of **Flutianil** are provided below. These protocols are based on established research practices.[1]

Protocol 1: Assessment of Residual Activity

Objective: To determine the effective duration of **Flutianil**'s protective action on a plant surface after application.

Materials:

- Flutianil technical grade or formulated product
- Cucumber plants (e.g., at the 1.2-leaf stage)
- Podosphaera xanthii conidial suspension
- Greenhouse facilities



- Spray application equipment
- Deionized water
- Appropriate surfactant/solvent for formulation

Procedure:

- Plant Preparation: Grow cucumber seedlings under controlled greenhouse conditions until they reach the 1.2-leaf stage.
- Flutianil Application: Prepare a solution of Flutianil at the desired concentration (e.g., 10 mg/L). Spray the cucumber seedlings with the Flutianil solution until runoff to ensure complete coverage.
- Aging Period: Maintain the treated plants in a greenhouse for a specified period (e.g., 14 days) under standard growing conditions.
- Inoculation: After the aging period, prepare a conidial suspension of P. xanthii. Inoculate the treated cucumber leaves with the pathogen suspension.
- Incubation: Keep the inoculated plants in a greenhouse environment conducive to powdery mildew development.
- Disease Assessment: After a suitable incubation period (e.g., 7-10 days), visually assess the percentage of leaf area covered by powdery mildew on the treated plants compared to untreated control plants.
- Data Analysis: Calculate the control value using the following formula: Control Value (%) = [1
 (Disease Severity on Treated Plants / Disease Severity on Control Plants)] x 100

Protocol 2: Assessment of Translaminar Activity

Objective: To evaluate the movement of **Flutianil** from the treated leaf surface to the untreated surface to control pathogen growth.

Materials:



- Flutianil technical grade or formulated product
- Cucumber plants with fully expanded primary leaves
- Podosphaera xanthii conidial suspension
- Micropipette or fine brush for application
- · Greenhouse facilities
- Deionized water
- Appropriate surfactant/solvent for formulation

Procedure:

- Plant Preparation: Grow cucumber plants until they have well-developed primary leaves.
- Targeted Flutianil Application:
 - Adaxial to Abaxial: Using a micropipette or fine brush, carefully apply a precise volume of the **Flutianil** solution (e.g., at 1 mg/L) to the adaxial (upper) surface of the cucumber leaves, avoiding any contact with the abaxial (lower) surface.
 - Abaxial to Adaxial: In a separate set of plants, apply the Flutianil solution to the abaxial (lower) surface, avoiding the adaxial (upper) surface.
- Drying Period: Allow the treated leaves to dry completely.
- Inoculation: Inoculate the untreated surface of the leaves with a conidial suspension of P. xanthii. For the "Adaxial to Abaxial" test, inoculate the abaxial surface. For the "Abaxial to Adaxial" test, inoculate the adaxial surface.
- Incubation: Place the plants in a greenhouse under conditions favorable for disease development.
- Disease Assessment: After 7-10 days, assess the severity of powdery mildew on the inoculated, untreated leaf surfaces compared to control plants where no Flutianil was



applied.

• Data Analysis: Calculate the control value as described in Protocol 1.

Visualizations

Signaling Pathways and Experimental Workflows

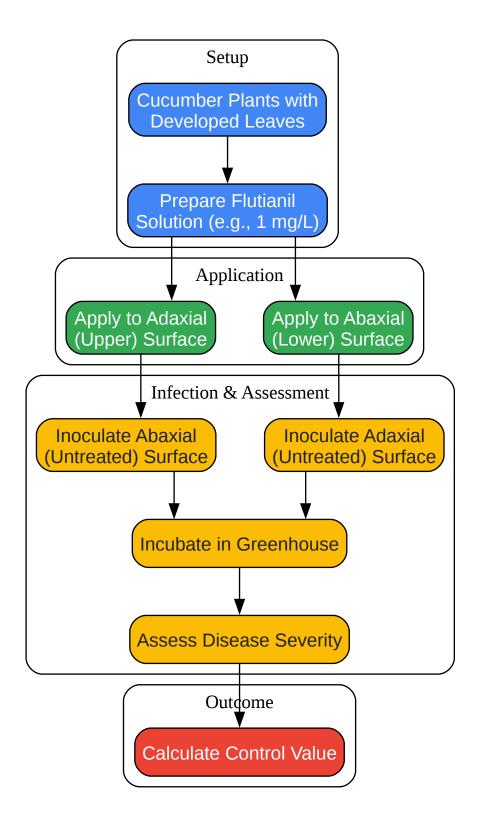
The following diagrams illustrate the experimental workflows for determining residual and translaminar activity.



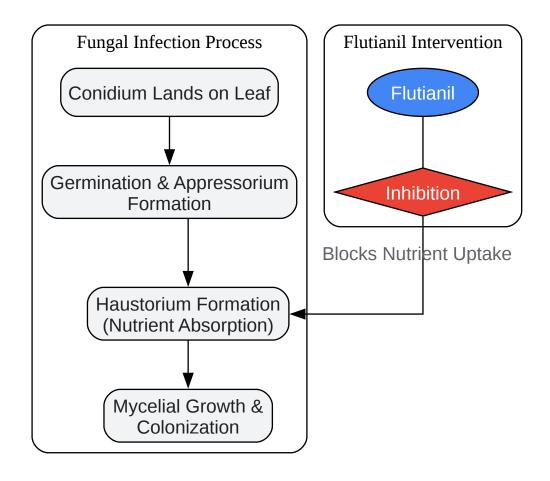
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Caption: Workflow for Residual Activity Assessment.









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References

- 1. Biological properties of flutianil as a novel fungicide against powdery mildew PMC [pmc.ncbi.nlm.nih.gov]
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